

A Comparative Purity Analysis of Squalene from Amaranth versus Olive Oil

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Compound of Interest

Compound Name: Squalene

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the purity of **squalene** derived from two prominent botanical sources: amaranth (*Amaranthus* spp.) and olive oil (*Olea europaea*). The information presented herein is supported by experimental data from peer-reviewed scientific literature to assist researchers and professionals in selecting the optimal **squalene** source for their specific applications.

Executive Summary

Squalene, a triterpene with significant applications in the pharmaceutical, cosmetic, and nutraceutical industries, is predominantly sourced from shark liver, olive oil, and amaranth. Ethical and sustainability concerns regarding the use of shark-derived **squalene** have intensified the focus on plant-based alternatives. Amaranth oil is distinguished by its exceptionally high **squalene** content, ranging from 3.6% to 7.3% by weight, which is significantly higher than that of olive oil (0.1% to 0.7%).^{[1][2][3]} This disparity in initial concentration influences the extraction and purification strategies and can impact the final purity and impurity profile of the **squalene** product. While both sources can yield high-purity **squalene** (up to 98%), the composition of their respective unsaponifiable fractions introduces different potential impurities that must be considered.

Data Presentation: Purity and Composition

The following tables summarize the quantitative data on **squalene** content, achievable purity, and the composition of the unsaponifiable matter for both amaranth and olive oil.

Table 1: **Squalene** Content and Achievable Purity

Parameter	Amaranth	Olive Oil	Reference(s)
Squalene Content in Oil	3.6% - 7.3%	0.1% - 0.7%	[1] [2]
Achievable Purity (Lab Scale)	up to 98%	up to 98.1% (from deodorizer distillate)	
Commercially Available Purity	Data not readily available	~97.5%	

Table 2: Major Components of the Unsaponifiable Fraction (Potential Impurities)

Component	Amaranth Oil	Olive Oil	Reference(s)
Phytosterols	β -sitosterol, Stigmasterol, Campesterol	β -sitosterol, Campesterol, Stigmasterol	
Tocopherols (Vitamin E)	Primarily β - and δ -tocopherol	Primarily α -tocopherol	
Pigments	-	Chlorophylls, Carotenoids	
Volatile Compounds	-	Alcohols, Aldehydes, Ketones	

Experimental Protocols

Detailed methodologies for the extraction and purification of **squalene** from both amaranth and olive oil are outlined below. These protocols are based on established scientific literature.

Squalene Extraction and Purification from Amaranth Oil

This protocol describes a common laboratory method for obtaining high-purity **squalene** from amaranth oil, involving saponification followed by column chromatography.

1. Oil Extraction:

- Method: Soxhlet extraction.
- Solvent: n-Hexane.
- Procedure: Ground amaranth seeds are extracted with n-hexane in a Soxhlet apparatus for a defined period. The solvent is then evaporated under reduced pressure to yield crude amaranth oil.

2. Saponification:

- Objective: To separate the unsaponifiable matter (containing **squalene**) from the saponifiable glycerides.
- Reagents: Ethanolic potassium hydroxide (KOH) solution.
- Procedure: The crude amaranth oil is refluxed with an ethanolic KOH solution. This process converts the triglycerides into glycerol and fatty acid salts (soap).

3. Extraction of Unsaponifiables:

- Solvent: Diethyl ether or petroleum ether.
- Procedure: After saponification, the mixture is cooled and diluted with water. The unsaponifiable fraction is then extracted multiple times with a non-polar solvent. The solvent fractions are combined and washed with water to remove any remaining soap and alkali. The solvent is then evaporated to yield the unsaponifiable matter.

4. Purification by Silica Gel Column Chromatography:

- Stationary Phase: Silica gel.
- Mobile Phase: A non-polar solvent such as n-hexane.

- Procedure: The unsaponifiable matter is dissolved in a minimal amount of the mobile phase and loaded onto a silica gel column. The column is then eluted with the mobile phase. **Squalene**, being a hydrocarbon, has a low affinity for the polar silica gel and elutes early. Fractions are collected and analyzed (e.g., by TLC or GC) to identify those containing pure **squalene**. The **squalene**-rich fractions are combined, and the solvent is evaporated to yield high-purity **squalene**.

Squalene Extraction and Purification from Olive Oil Deodorizer Distillate (OODD)

Olive oil deodorizer distillate, a byproduct of the olive oil refining process, is a concentrated source of **squalene**. This protocol outlines a method for its purification.

1. Esterification of Free Fatty Acids (FFAs):

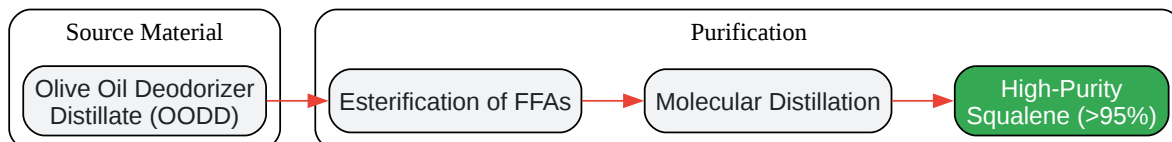
- Objective: To reduce the volatility of free fatty acids, which can co-distill with **squalene**.
- Procedure: The OODD is heated at high temperatures (e.g., 190°C) to esterify the FFAs. This step is crucial for achieving high **squalene** purity in the subsequent distillation.

2. Molecular Distillation:

- Objective: To separate **squalene** from the less volatile components.
- Conditions: High vacuum (e.g., 0.05 mmHg) and elevated temperature (e.g., 230°C).
- Procedure: The esterified OODD is fed into a molecular distillation unit. Due to its lower boiling point compared to other components like sterols and esterified fatty acids, **squalene** evaporates and is collected as a distillate, resulting in a product with high **squalene** purity.

Mandatory Visualization

The following diagrams illustrate the experimental workflows for **squalene** extraction and purification from amaranth and olive oil.



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